

Essential Safety and Logistics for Handling 2-Hydroxyanthraquinone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxyanthraquinone

Cat. No.: B7767098

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This guide provides immediate and essential safety and logistical information for **2-Hydroxyanthraquinone**, including detailed operational and disposal plans.

Chemical Profile and Hazards

2-Hydroxyanthraquinone is a naturally occurring compound with known antitumor and immunosuppressive activity.^[1] It is a solid in its pure form. While it has applications in research, it also presents several hazards that necessitate careful handling.

Primary hazards associated with **2-Hydroxyanthraquinone** include:

- Skin Irritation: May cause skin irritation.
- Eye Irritation: Can cause serious eye irritation.^[2]
- Allergic Skin Reaction: May cause an allergic skin reaction.^[2]
- Respiratory Irritation: May cause respiratory irritation.
- Aquatic Toxicity: Toxic to aquatic life with long-lasting effects.^[2]

Hazard Classification	GHS Pictogram	Hazard Statement
Skin Irritation	GHS07	H315: Causes skin irritation
Eye Irritation	GHS07	H319: Causes serious eye irritation
Skin Sensitization	GHS07	H317: May cause an allergic skin reaction
Respiratory Irritation	GHS07	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment	GHS09	H411: Toxic to aquatic life with long lasting effects

Personal Protective Equipment (PPE)

The following table summarizes the recommended PPE for handling **2-Hydroxyanthraquinone**. Adherence to these recommendations is critical to minimize exposure risk.

PPE Category	Recommended Equipment	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended. Gloves must be inspected prior to use. [3] [4]
Eye and Face Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory. A face shield may be necessary for splash hazards. [4]
Respiratory Protection	NIOSH-approved respirator	Required when handling the powder outside of a certified chemical fume hood or when dusts are generated. A P2 filter is recommended. [4]
Protective Clothing	Laboratory coat	A flame-retardant lab coat should be worn and fully buttoned. [4]
Footwear	Closed-toe shoes	Shoes must fully cover the feet. [4]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for laboratory safety.

Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks.
- **Storage:** Store in a tightly closed container in a dry, well-ventilated area. Keep away from incompatible materials.
- **Labeling:** Ensure the container is clearly labeled with the chemical name and associated hazards.

Handling Procedures

- Engineering Controls: All handling of **2-Hydroxyanthraquinone** powder should be conducted in a certified chemical fume hood to minimize inhalation exposure.^[5] Ensure an eyewash station and safety shower are readily accessible.^[5]
- Weighing: When weighing, use a balance inside the fume hood or in a ventilated enclosure.
- Solution Preparation: To prepare solutions, slowly add the solid to the solvent to avoid splashing.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling, even if gloves were worn.^[6] Do not eat, drink, or smoke in the handling area.^[6]

Spill and Emergency Procedures

In the event of a spill or exposure, follow these procedures:

Scenario	Action
Minor Spill	1. Alert personnel in the immediate area. 2. Wearing appropriate PPE, cover the spill with an absorbent material. 3. Clean up the spill using dry procedures to avoid generating dust.[6] 4. Place all contaminated materials in a sealed, labeled hazardous waste container.[6]
Major Spill	1. Evacuate the area immediately. 2. Alert the appropriate emergency response team. 3. Prevent entry into the affected area.
Skin Contact	1. Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[3] 2. Remove contaminated clothing.[3] 3. Seek medical attention if irritation persists.[3]
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] 2. Seek immediate medical attention.[3]
Inhalation	1. Move the person to fresh air.[3] 2. If breathing is difficult, give oxygen.[3] 3. Seek medical attention.[3]
Ingestion	1. Do NOT induce vomiting. 2. Rinse mouth with water.[3] 3. Never give anything by mouth to an unconscious person.[3] 4. Seek immediate medical attention.[3]

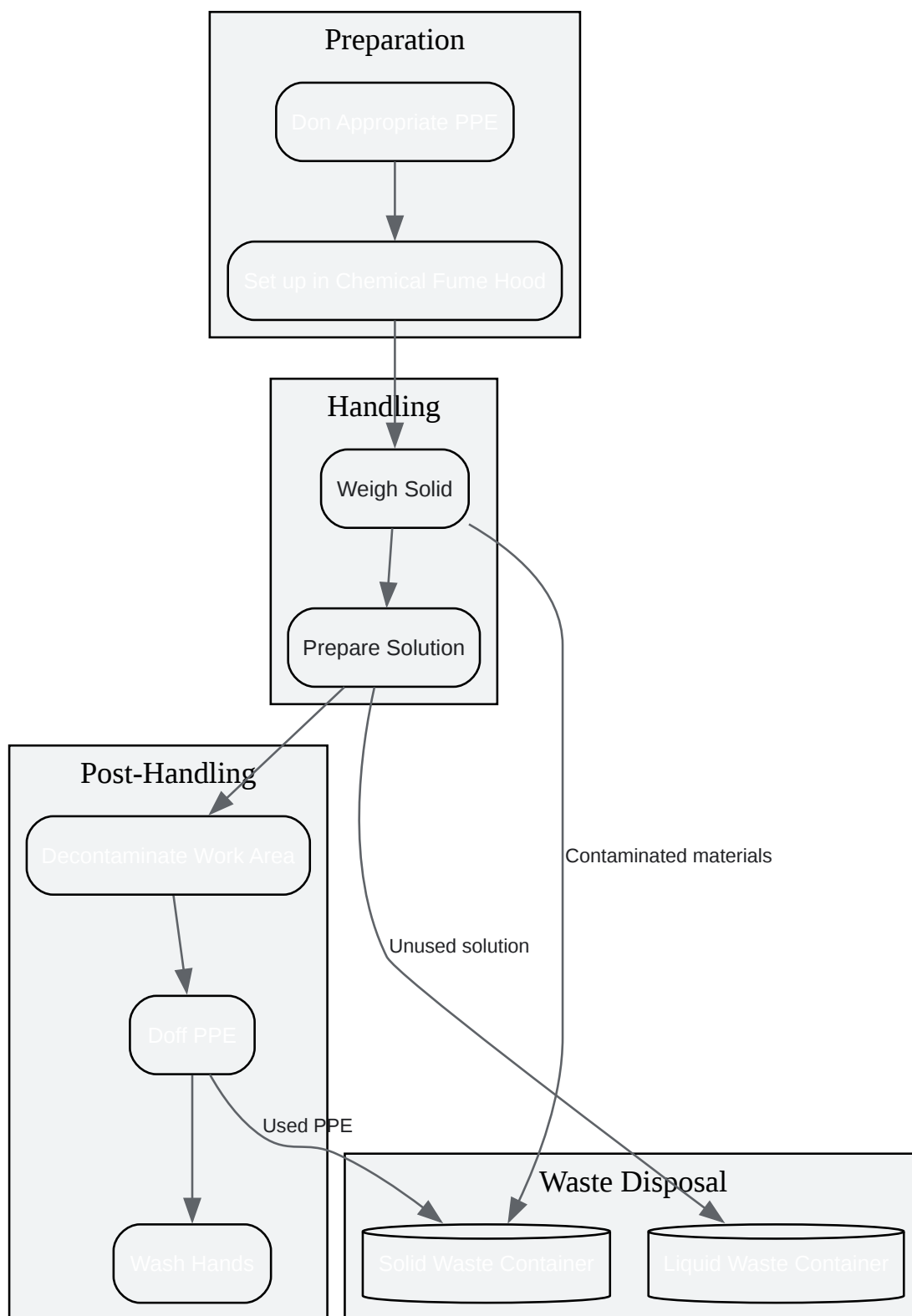
Disposal Plan

All waste containing **2-Hydroxyanthraquinone** must be treated as hazardous waste.

- Solid Waste: Collect all solid **2-Hydroxyanthraquinone** and any contaminated materials (e.g., weighing paper, contaminated gloves, absorbent materials) in a designated, sealed, and clearly labeled hazardous waste container.[5]

- Liquid Waste: Collect any solutions containing **2-Hydroxyanthraquinone** in a separate, sealed, and clearly labeled hazardous waste container.
- Disposal: Dispose of all hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations. Do not dispose of down the drain.

Workflow for Handling 2-Hydroxyanthraquinone



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Caption: Workflow for the safe handling and disposal of **2-Hydroxyanthraquinone**.

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